

Sulfathiazole Sodium Salt: A Technical Guide to Solubility and Stability

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of **sulfathiazole** sodium salt, a critical organosulfur compound utilized as a short-acting sulfonamide antibiotic.[1][2][3][4][5] This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals by consolidating key data, outlining experimental protocols, and visualizing relevant biological and experimental workflows.

Core Physicochemical Properties

Sulfathiazole sodium salt is the sodium salt of **sulfathiazole**. The presence of the sodium salt significantly enhances its aqueous solubility compared to the parent compound, **sulfathiazole**, which is poorly soluble in water.[6][7] It is a white to off-white, hygroscopic powder.[7]

Solubility Profile

The solubility of **sulfathiazole** sodium salt is a critical parameter for its formulation and delivery. While **sulfathiazole** itself has very low aqueous solubility, its sodium salt is highly soluble in water.[6][7][8] The solubility is influenced by the solvent, temperature, and pH of the medium.[9]

Data Presentation: Solubility



Solvent	Temperature (°C)	Solubility	Notes
Water	25	50 mg/mL	Highly soluble.[7]
Dimethyl Sulfoxide (DMSO)	Not Specified	≥ 59 mg/mL	Saturation unknown.
Dimethyl Sulfoxide (DMSO)	Not Specified	55 mg/mL	Fresh, non-moisture- absorbed DMSO is recommended as moisture can reduce solubility.[4]

Note: Quantitative solubility data for **sulfathiazole** sodium salt in a wide range of organic solvents and across various temperatures is not extensively available in the public domain. The provided data is based on available information.

The pH of the solution significantly impacts the solubility of sulfonamides. For **sulfathiazole**, which is a weakly acidic drug, increasing the pH generally increases its solubility.[6] While specific data for the sodium salt is not detailed, it is expected to be highly soluble in neutral to alkaline aqueous solutions.

Stability Profile

The stability of **sulfathiazole** sodium salt is influenced by several factors, including light, pH, temperature, and the presence of oxidizing agents. Solutions of sodium salts of most sulfonamides are strongly basic and can deteriorate rapidly.[8]

Data Presentation: Stability and Degradation



Condition	Effect	Degradation Products/Pathways
Light (Photodegradation)	Significant degradation upon exposure to UV light.[10]	An isomeric photoproduct, 2-imino-3-(p-aminobenzenesulfinyl-oxy)-thiazole, has been identified. [10][11] Cleavage of the sulfonamide bond is a potential pathway.[10] Most sulfonamides slowly darken upon light exposure.[8][10]
pH (Hydrolysis)	Can undergo hydrolysis under acidic and basic conditions. [10]	Two hydrolytic decomposition products have been identified under acidic conditions, though their structures are not specified.[10]
Temperature (Thermal Degradation)	Heating a solution can induce degradation.[10]	Specific thermal degradation products are not detailed in the provided search results.
Oxidation	Susceptible to degradation by oxidizing agents like hydrogen peroxide.[10]	Specific oxidation products are not detailed in the provided search results.
Humidity (Solid-State)	Amorphous sulfathiazole sodium can crystallize to a sesquihydrate in the presence of moisture.[12]	Moisture-induced phase transformation.[12]

Storage Recommendations

- Solid Form: Store in a tightly sealed, light-resistant container and protect from moisture. For long-term storage, -20°C is recommended.[10]
- In Solution: Prepare solutions fresh when possible. For short-term storage, aliquoting and storing at -20°C for up to one month is advised. For longer-term storage (up to 6 months),



-80°C is recommended to minimize freeze-thaw cycles.[10] Use of amber vials is recommended to protect from light.[10]

Experimental Protocols Solubility Determination (Shake-Flask Method)

This method is a standard procedure for determining the equilibrium solubility of a compound. [6]

- Preparation: Add an excess amount of sulfathiazole sodium salt to a known volume of the desired solvent (e.g., water, buffer, organic solvent) in a sealed container.
- Equilibration: Agitate the container at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: Separate the undissolved solid from the solution by centrifugation or filtration (using a 0.45-µm membrane filter).[12]
- Quantification: Determine the concentration of the dissolved sulfathiazole sodium salt in the supernatant or filtrate using a suitable analytical method, such as UV-Visible spectrophotometry or High-Performance Liquid Chromatography (HPLC).[12]

Stability-Indicating HPLC Method

A stability-indicating HPLC method is crucial for accurately quantifying the active pharmaceutical ingredient (API) without interference from degradation products.[10]

- Instrumentation: A High-Performance Liquid Chromatography (HPLC) system equipped with a UV detector.[10]
- Column: A C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size) is commonly used.[10]
- Mobile Phase: A mixture of water, methanol, and glacial acetic acid (e.g., 750:249:1, v/v/v)
 has been reported.[10][13][14]
- Flow Rate: A typical flow rate is 1.0 mL/min.[10]
- Detection Wavelength: 270 nm is a suitable wavelength for detection.[10][13]



Procedure:

- Standard Solution Preparation: Prepare a stock solution of a sulfathiazole sodium salt reference standard in the mobile phase. Create a series of working standards at different concentrations to generate a calibration curve.
- Sample Preparation: Dilute the test sample of sulfathiazole sodium salt with the mobile phase to a concentration that falls within the calibration curve range.
- Analysis: Inject the standard and sample solutions into the HPLC system. Record the chromatograms and determine the peak area for sulfathiazole sodium salt.

Forced Degradation Studies

Forced degradation studies are essential to validate the stability-indicating nature of an analytical method.[10]

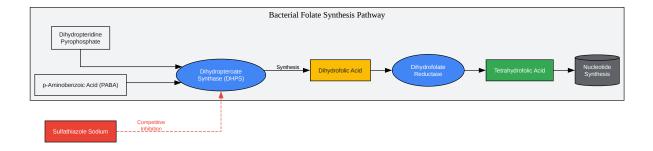
- Acid Hydrolysis: Treat a solution of sulfathiazole sodium salt with an acid (e.g., 1N HCl) and heat. Neutralize the solution before injection into the HPLC.[10]
- Base Hydrolysis: Treat a solution of sulfathiazole sodium salt with a base (e.g., 1N NaOH)
 and heat. Neutralize the solution before injection.[10]
- Oxidative Degradation: Expose a solution of **sulfathiazole** sodium salt to an oxidizing agent (e.g., hydrogen peroxide).
- Thermal Degradation: Heat a solution of **sulfathiazole** sodium salt.
- Photodegradation: Expose a solution of **sulfathiazole** sodium salt to UV light.

After each stress condition, analyze the samples using the developed HPLC method to ensure that any degradation product peaks are well-resolved from the main **sulfathiazole** sodium salt peak.[10]

Mandatory Visualizations Signaling Pathway: Mechanism of Antibacterial Action



Sulfathiazole sodium acts as a competitive inhibitor of the bacterial enzyme dihydropteroate synthase (DHPS).[7] This enzyme is crucial for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolate, which is essential for nucleotide synthesis and bacterial survival.[7]



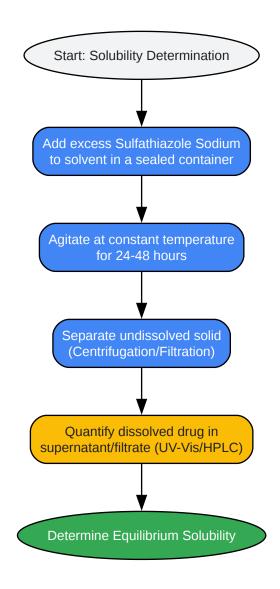
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Mechanism of action of sulfathiazole sodium.

Experimental Workflow: Solubility Determination

The following diagram illustrates the standard workflow for determining the solubility of **sulfathiazole** sodium salt using the shake-flask method.





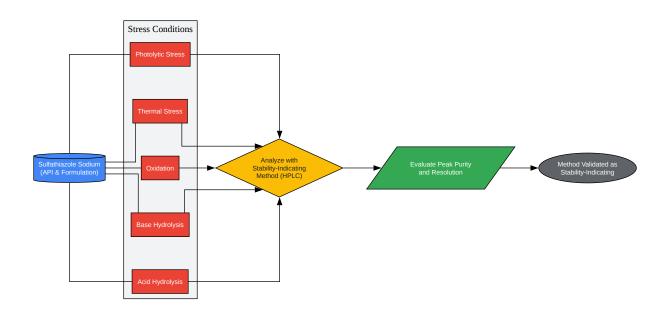
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Workflow for solubility determination.

Logical Relationship: Forced Degradation Study Design

This diagram outlines the logical flow of a forced degradation study to establish a stability-indicating analytical method.





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Forced degradation study design.

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